

Pristane-d40: A Comprehensive Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Pristane-d40*

Cat. No.: *B579067*

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An In-depth Technical Review for Researchers, Scientists, and Drug Development Professionals

Pristane-d40 (2,6,10,14-tetramethylpentadecane-d40) is a deuterated form of pristane, a naturally occurring isoprenoid alkane. Both compounds are utilized in biomedical research, particularly as adjuvants to induce autoimmune disease models in rodents. While invaluable for studying disease pathogenesis and developing novel therapeutics, the safe handling and disposal of **Pristane-d40** are paramount. This guide provides a comprehensive overview of the safety data sheet (SDS) information for **Pristane-d40**, presented in a format tailored for laboratory personnel.

Physicochemical and Hazard Identification

A thorough understanding of the physical and chemical properties of a substance is the foundation of a robust safety protocol. While specific quantitative data for **Pristane-d40** is limited, the properties are expected to be very similar to its non-deuterated counterpart, pristane.

Physical and Chemical Properties

Property	Value	Source
Chemical Formula	C ₁₉ D ₄₀	CDN Isotopes[1]
Molecular Weight	308.77 g/mol	Sigma-Aldrich
CAS Number	16416-35-6	CDN Isotopes[1], Sigma-Aldrich
Appearance	Liquid	CDN Isotopes[1]
Purity	>98%	CDN Isotopes[1], Sigma-Aldrich
Storage Temperature	2-8°C	Sigma-Aldrich

Hazard Identification

Pristane-d40 is classified as a hazardous substance. The primary hazards are skin and eye irritation.[1] Ingestion and inhalation may also be harmful.[1]

Hazard	GHS Classification	Precautionary Statement
Skin Irritation	Category 2	H315: Causes skin irritation.[1]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1]

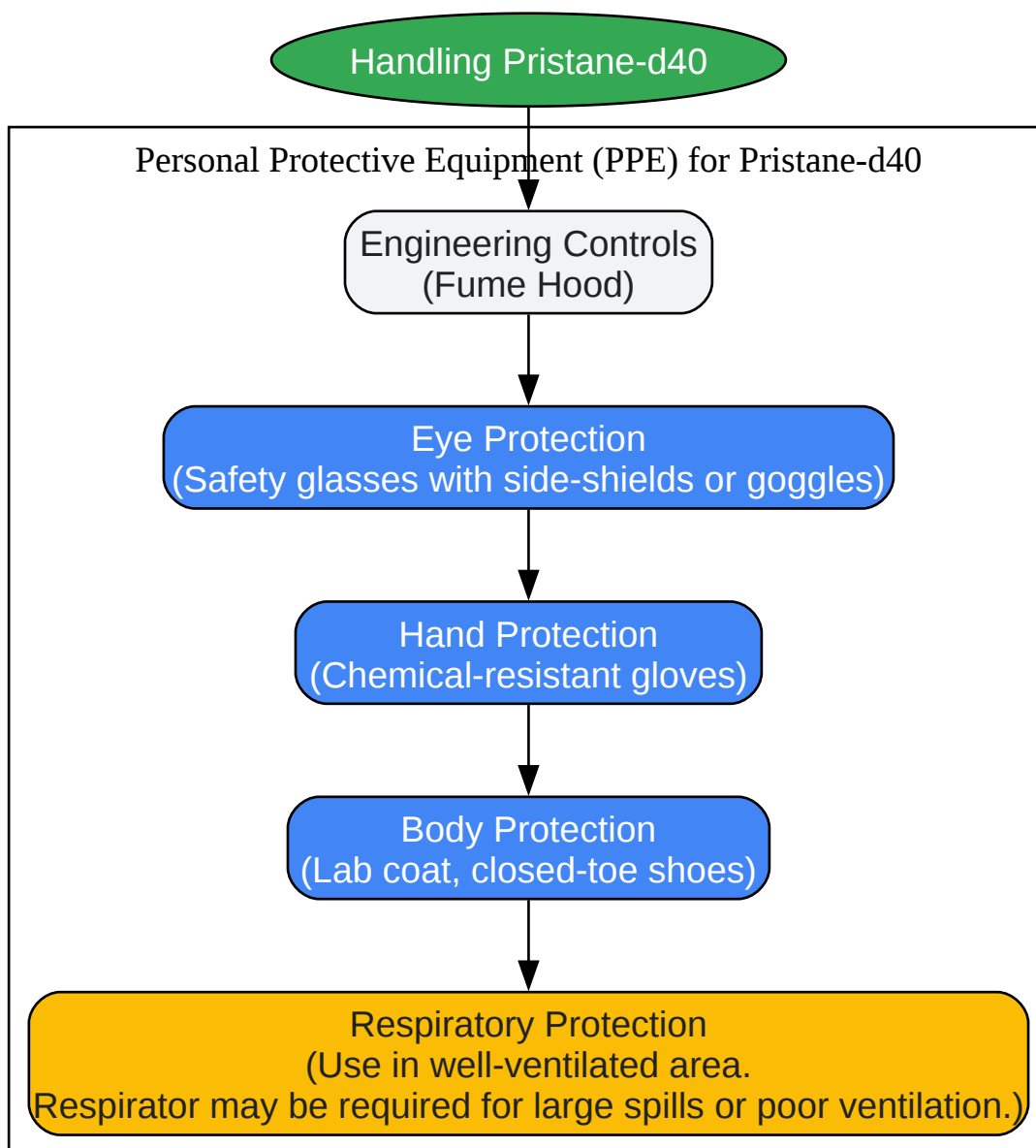
Note: The toxicological properties of **Pristane-d40** have not been as extensively investigated as those of pristane. However, due to their structural similarity, it is prudent to assume that **Pristane-d40** shares the toxicological profile of pristane.

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted to determine the appropriate PPE. The following recommendations are based on the potential hazards of **Pristane-d40**.



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Caption: Recommended Personal Protective Equipment workflow for handling **Pristane-d40**.

Handling and Storage

- Handling:

- Avoid contact with skin and eyes.^[1]
- Avoid inhalation of vapor or mist.^[1]
- Use in a well-ventilated area, preferably within a chemical fume hood.^[1]
- Wash hands thoroughly after handling.
- Storage:
 - Store in a cool, dry, and well-ventilated place.
 - Keep the container tightly closed.
 - Store at room temperature or as recommended at 2-8°C.

Emergency Procedures

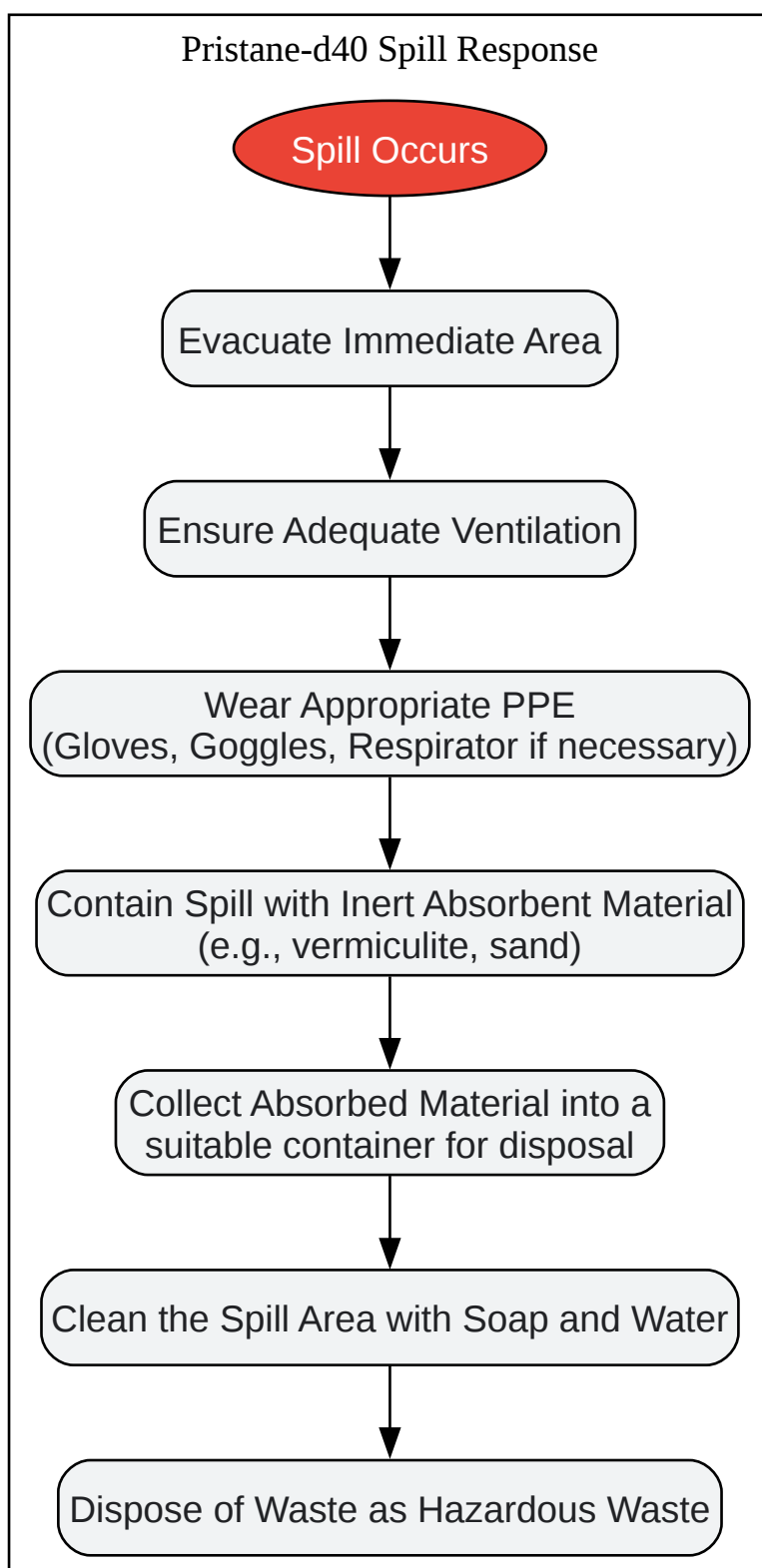
In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

The following table summarizes the recommended first-aid procedures in case of exposure to **Pristane-d40**.

Exposure Route	First-Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention. [1]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation occurs, seek medical attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill Response



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Caption: Step-by-step workflow for responding to a **Pristane-d40** spill.

Toxicological Information

Detailed toxicological studies specifically on **Pristane-d40** are not readily available. The information provided is largely based on the data for pristane.

- Acute Toxicity: No quantitative data (e.g., LD50, LC50) is available for **Pristane-d40**. For pristane, the chemical, physical, and toxicological properties have not been thoroughly investigated.[\[2\]](#)
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH.[\[1\]](#)
- Mutagenicity: No data available.[\[1\]](#)
- Reproductive Toxicity: No data available.

Experimental Protocols

The Safety Data Sheets for **Pristane-d40** do not provide detailed experimental protocols for the toxicological and safety data they contain. This information is typically generated through standardized testing methodologies established by regulatory bodies such as the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. For instance, skin and eye irritation data are often derived from studies following OECD Guidelines 404 (Acute Dermal Irritation/Corrosion) and 405 (Acute Eye Irritation/Corrosion), respectively. These studies typically involve the application of the substance to the skin or eyes of laboratory animals under controlled conditions and subsequent observation for signs of irritation.

Disclaimer: This document is intended as a guide and is not a substitute for a thorough review of the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the most current SDS for **Pristane-d40** before handling the material. All laboratory personnel should be trained in proper chemical handling and emergency procedures.

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References

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